

A Comprehensive Technical Guide to the Solubility of Calcium Linoleate in Organic Solvents

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Compound of Interest

Compound Name: *Calcium linoleate*

Cat. No.: *B024582*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility characteristics of **calcium linoleate**, a metallic soap with significant applications across various scientific and industrial domains. Understanding its behavior in different organic solvents is crucial for formulation development, chemical synthesis, and quality control. Due to the limited availability of direct quantitative data for **calcium linoleate**, this guide incorporates data from its closely related C18 counterparts, calcium stearate and calcium oleate, to provide a comprehensive overview.

Core Principles of Calcium Linoleate Solubility

Calcium linoleate, as a salt of a divalent metal and a long-chain fatty acid, exhibits solubility patterns primarily dictated by the principle of "like dissolves like." Its long, nonpolar hydrocarbon chains favor dissolution in nonpolar organic solvents, while the polar carboxylate head and the ionic bond with the calcium ion contribute to its insolubility in highly polar solvents like water. The degree of unsaturation in the linoleate chains can also influence crystal packing and, consequently, solubility, though this effect is not extensively quantified in the available literature.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **calcium linoleate** and its C18 analogs, calcium oleate and calcium stearate. It is important to note that the solubility of metallic soaps can be influenced by factors such as the presence of impurities, the specific crystalline form of the soap, and the temperature of the solvent.

Compound	Solvent	Temperature (°C)	Solubility (g/100 g Solvent)	Citation
Calcium Oleate	Acetone	15	2.26	[1]
Calcium Oleate	Benzene	15	3.44	[1]
Calcium Oleate	Methanol	15	0.3	[1]
Calcium Oleate	Methanol	66	0.57	[1]
Calcium Oleate	Water	20	0.04	[1]
Calcium Oleate	Water	50	0.03	[1]
Calcium Stearate	Water	15	0.004	[2][3]
Calcium Stearate	Water	25	0.004	[2][4]

Qualitative Solubility Profile

In the absence of extensive quantitative data, a qualitative understanding of **calcium linoleate**'s solubility is crucial. The following summarizes observations from various sources. It is important to note some conflicting reports, particularly for solvents of intermediate polarity like ethanol and acetone, which underscores the necessity of empirical determination for specific applications.

- High Solubility:
 - Aromatic Hydrocarbons: Soluble in hot benzene and toluene.[4][5]
 - Pyridine: Soluble in hot pyridine.[6]
- Moderate to Low Solubility:

- Chlorinated Solvents: Generally considered soluble in solvents like chloroform.
- Hot Alcohols: Slightly soluble in hot ethanol.[2][4][5][6]
- Oils: Slightly soluble in hot vegetable and mineral oils.[4]
- Insoluble/Slightly Soluble:
 - Water: Practically insoluble.[2]
 - Cold Alcohols: Insoluble in cold ethanol.[2][4][5]
 - Ethers: Insoluble in diethyl ether.[2][4][5][6]
 - Ketones: Insoluble in acetone.[6] (Note: This conflicts with quantitative data for calcium oleate).
 - Aliphatic Hydrocarbons: Expected to have low solubility.

Experimental Protocols

Preparation of Calcium Linoleate via Precipitation (Double Decomposition)

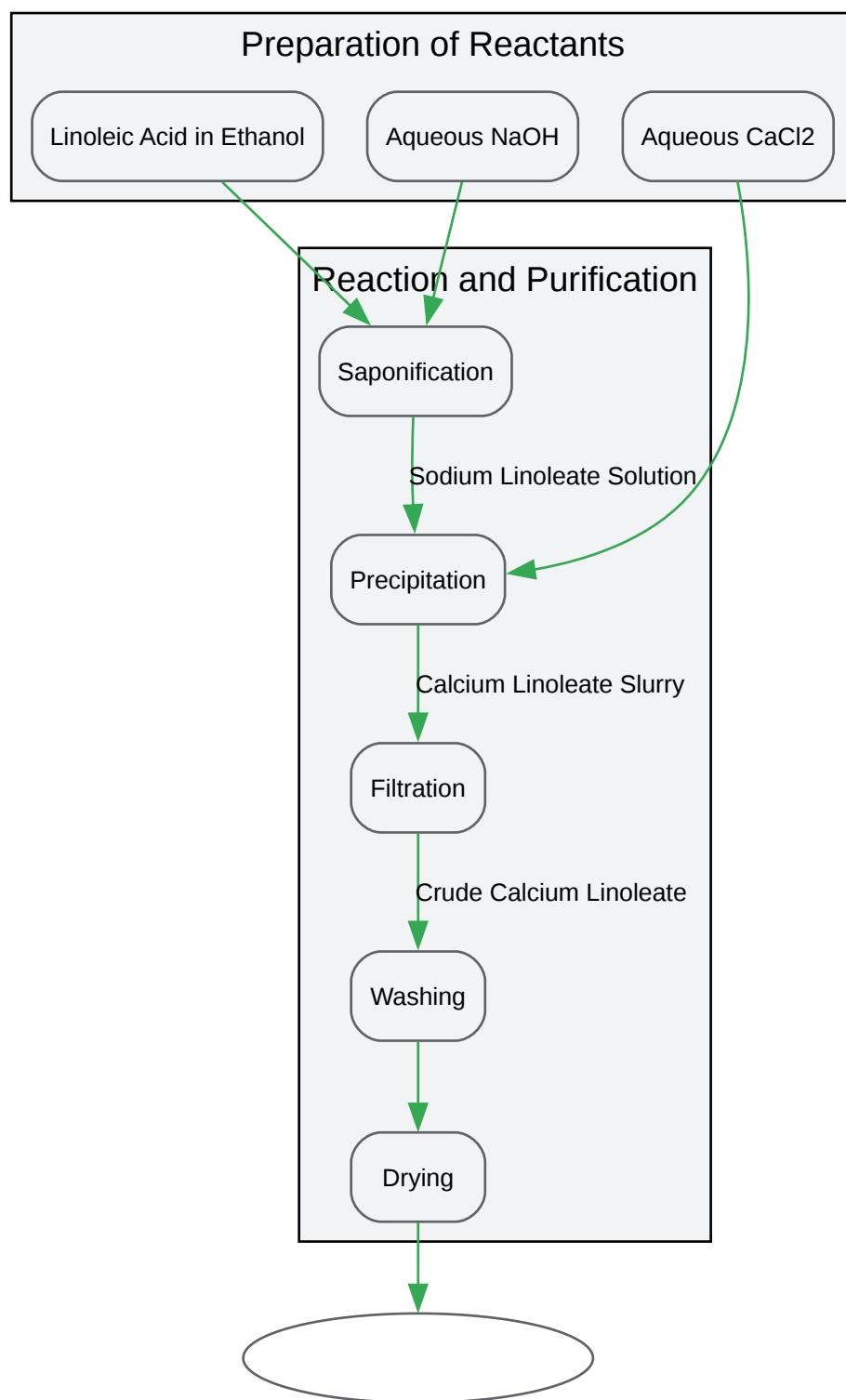
A common and straightforward method for synthesizing **calcium linoleate** in the laboratory is through a double decomposition reaction.

Methodology:

- Saponification: Dissolve a known quantity of linoleic acid in a suitable solvent, such as ethanol.
- Neutralization: Neutralize the linoleic acid solution with a stoichiometric amount of a strong base, typically sodium hydroxide or potassium hydroxide, to form the corresponding alkali linoleate (sodium or potassium linoleate). The endpoint can be determined using an indicator like phenolphthalein.

- Precipitation: In a separate vessel, prepare an aqueous solution of a soluble calcium salt, such as calcium chloride.
- Reaction: Slowly add the calcium chloride solution to the alkali linoleate solution with constant stirring. A precipitate of **calcium linoleate** will form immediately.
- Isolation and Purification: The precipitated **calcium linoleate** is then collected by filtration.
- Washing: The collected solid should be washed thoroughly with deionized water to remove any unreacted salts and byproducts. A final wash with a solvent in which **calcium linoleate** is insoluble (e.g., cold ethanol) can aid in drying.
- Drying: The purified **calcium linoleate** is dried to a constant weight, typically in a vacuum oven at a low temperature to prevent degradation.

Logical Workflow for **Calcium Linoleate** Preparation

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Caption: Workflow for the synthesis of **calcium linoleate**.

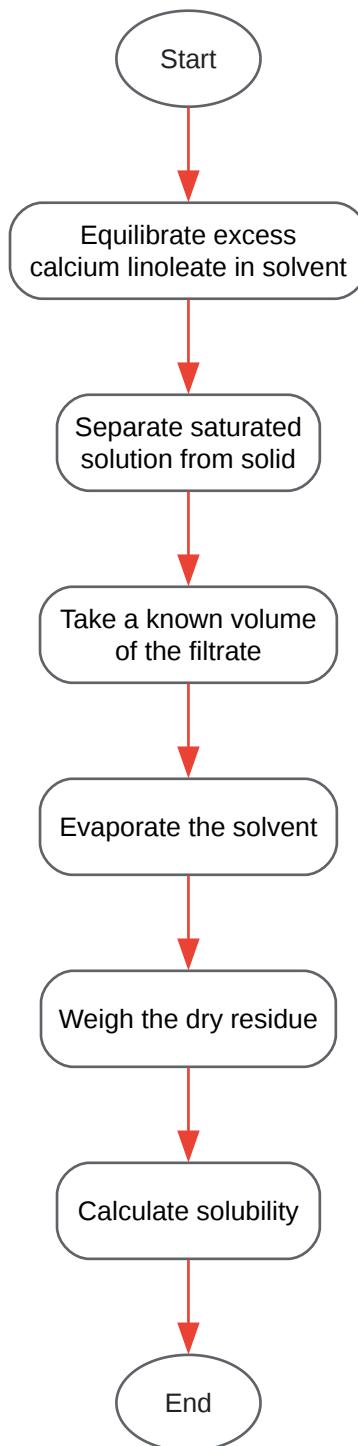
Determination of Solubility by the Gravimetric Method

The gravimetric method is a fundamental and reliable technique for quantitatively determining the solubility of a compound in a specific solvent.

Methodology:

- Equilibration: Add an excess amount of **calcium linoleate** to a known volume of the organic solvent in a sealed container.
- Saturation: Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed. A constant temperature water bath is recommended for precise temperature control.
- Separation: Allow the undissolved solid to settle. Carefully separate the saturated supernatant from the excess solid. This can be achieved by decantation, centrifugation, or filtration. Filtration should be performed carefully to avoid evaporation of the solvent.
- Sample Collection: Accurately measure a known volume of the clear, saturated filtrate into a pre-weighed, dry container (e.g., an evaporating dish or beaker).
- Solvent Evaporation: Evaporate the solvent from the filtrate. This should be done under controlled conditions to avoid loss of the solute. A rotary evaporator or a gentle stream of an inert gas in a fume hood are suitable methods. For high-boiling point solvents, a vacuum oven at a temperature below the decomposition point of **calcium linoleate** may be used.
- Drying and Weighing: Once the solvent is completely removed, dry the residue to a constant weight in an oven at a suitable temperature.
- Calculation: The solubility is calculated by dividing the mass of the dried residue by the volume of the filtrate taken. The results are typically expressed in g/100 mL or g/L.

Experimental Workflow for Gravimetric Solubility Determination



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